

Functionalization of 2-(Pyrimidin-5-yl)cyclohexan-1-one at C-2 position

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Compound of Interest

Compound Name: 2-(Pyrimidin-5-yl)cyclohexan-1-one

CAS No.: 124034-95-3

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Application Note: Strategic Functionalization of **2-(Pyrimidin-5-yl)cyclohexan-1-one** at the C-2 Position

Abstract

This guide details the synthetic protocols for generating quaternary centers at the C-2 position of **2-(pyrimidin-5-yl)cyclohexan-1-one**.^[1] This scaffold is a "privileged structure" in kinase inhibitor discovery (e.g., PI3K, mTOR pathways).^[1] The functionalization of this steric center is chemically non-trivial due to the competing nucleophilicity of the pyrimidine nitrogens (N-alkylation) versus the enolate carbon (C-alkylation).^[1] This note provides three validated methodologies: Phase-Transfer Catalyzed (PTC) Alkylation, Palladium-Catalyzed

-Arylation, and Enantioselective Organocatalysis.^[1]

Part 1: Strategic Analysis & Chemical Logic

The Substrate Challenge

The substrate, **2-(pyrimidin-5-yl)cyclohexan-1-one**, possesses a unique electronic environment.^[1] The pyrimidin-5-yl group is electron-withdrawing, significantly acidifying the C-2 proton (

estimated ~14–16 in DMSO).^[1]

- **The Trap:** While the high acidity facilitates enolization, the pyrimidine ring contains two nucleophilic nitrogen atoms. Standard base-mediated alkylation (e.g., NaH/R-X) often results in a mixture of C-alkylation (desired) and N-alkylation (undesired salt formation).^[1]
- **The Solution:** We must utilize "soft" enolization techniques or steric screening to favor the carbon center.^[1]

Decision Matrix

Functionalization Goal	Recommended Methodology	Mechanism	Critical Control Parameter
Simple Alkyl (Me, Et, Bn)	Method A: Phase Transfer Catalysis	Interfacial Ion-Pairing	Solvent polarity & Catalyst structure
Aryl / Heteroaryl	Method B: Pd-Catalyzed Cross-Coupling	Reductive Elimination	Ligand bite angle (e.g., Xantphos)
Enantioselective Alkyl	Method C: Chiral Organocatalysis	Ion-Pairing / H-Bonding	Temperature (-78 °C to -20 °C)

Part 2: Experimental Protocols

Method A: C-Selective Alkylation via Phase Transfer Catalysis (PTC)

Best for: Introducing Methyl, Ethyl, Allyl, or Benzyl groups.

Rationale: PTC allows the use of mild inorganic bases (reducing retro-Claisen decomposition) and creates a tight ion-pair between the quaternary ammonium catalyst and the enolate.^[1]

This steric bulk shields the pyrimidine nitrogens, favoring C-alkylation.^[1]

Reagents:

- Substrate: **2-(Pyrimidin-5-yl)cyclohexan-1-one** (1.0 equiv)[1]
- Electrophile: Methyl Iodide or Benzyl Bromide (1.2 equiv)[1]
- Catalyst: Tetrabutylammonium bromide (TBAB) or Benzyltriethylammonium chloride (TEBA) (10 mol%)[1]
- Base: 50% aq.[1] NaOH or solid KOH
- Solvent: Toluene (or Toluene/DCM 1:1)[1]

Step-by-Step Protocol:

- Setup: Charge a round-bottom flask with the substrate (1.0 equiv) and Toluene (0.2 M concentration).
- Catalyst Addition: Add TBAB (0.1 equiv). Stir vigorously until dissolved.
- Base Addition: Add 50% aqueous NaOH (3.0 equiv) dropwise. Note: The biphasic mixture will turn yellow/orange indicating enolate formation.
- Alkylation: Cool to 0 °C. Add the alkyl halide (1.2 equiv) dropwise over 10 minutes.
 - Critical Check: Monitor internal temperature; exotherms promote N-alkylation.[1]
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours.
- Validation (TLC/LCMS):
 - Target: New spot (usually higher than SM).[1]
 - N-Alkyl impurity: Remains at baseline or shows distinct UV profile.[1]
- Workup: Dilute with EtOAc, wash with water (2x) and brine. Dry over

[1]

Data Table: Optimization of Methylation

Base	Solvent	Catalyst	Yield (C-Alkyl)	C:N Ratio
NaH	DMF	None	45%	2:1
KOtBu	THF	None	60%	4:1

| 50% NaOH | Toluene | TBAB | 88% | >20:1 | [1]

Method B: Palladium-Catalyzed -Arylation

Best for: Introducing Phenyl, Pyridyl, or other aromatic rings to create a quaternary biaryl center.

Rationale: Traditional

doesn't work well on unactivated arenes.[1] Pd-catalysis forces C-C bond formation via reductive elimination from a Pd-enolate species.[1][2]

Reagents:

- Catalyst:

(2 mol%)[1]

- Ligand: Xantphos or BINAP (4 mol%) – Wide bite angle is crucial for steric bulk.[1]

- Base:

(2.0 equiv) or NaOtBu[1]

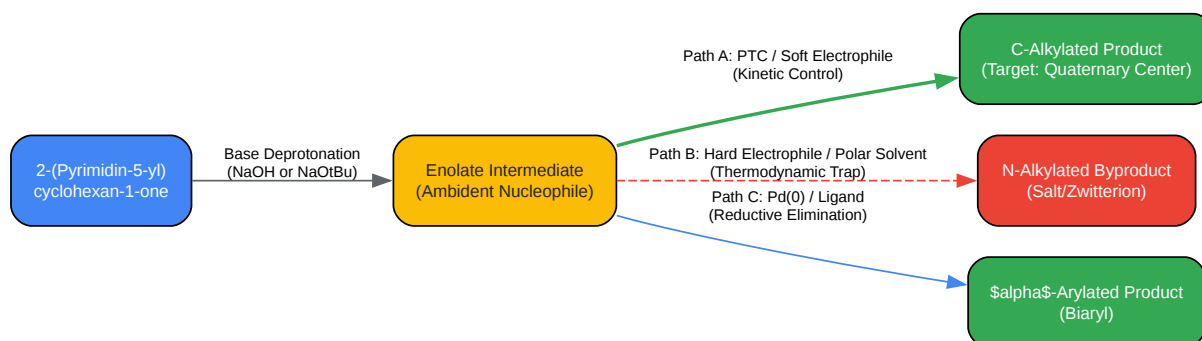
- Aryl Halide: Bromobenzene (1.2 equiv)[1]

- Solvent: 1,4-Dioxane (anhydrous)[1]

Step-by-Step Protocol:

- Inertion: Flame-dry a Schlenk tube and cycle Argon/Vacuum (3x).
- Loading: Add Substrate (1.0 equiv), Aryl Bromide (1.2 equiv),
, Ligand, and Base.[1]
- Solvation: Add degassed 1,4-Dioxane. Concentration should be high (0.5 M) to promote rate.
[1]
- Heating: Seal and heat to 100 °C for 12 hours.
- Workup: Filter through a Celite pad (elute with DCM). Concentrate and purify via flash chromatography.

Part 3: Visualization of Reaction Pathways



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Figure 1: Divergent reaction pathways.[1][3] Path A (Green) is favored by non-polar solvents and phase-transfer catalysts.[1] Path B (Red) is the competing side reaction.[1]

Part 4: Troubleshooting & Self-Validation

1. Diagnostic NMR Signals:

- C-Alkylation: The triplet/multiplet of the C-2 proton (

3.5–4.0 ppm) in the starting material will disappear.^[1] The pyrimidine protons will shift slightly upfield due to the loss of conjugation with the enol form.^[1]

- N-Alkylation: Look for a significant downfield shift of the pyrimidine protons (> 9.0 ppm) and the retention of the C-2 proton signal (if mono-alkylation didn't occur at Carbon).^[1]

2. Reaction Stalling:

- If conversion stops at 50%, the product might be deprotonating the starting material (Product > SM).^[1]
- Fix: Use a stronger base (NaH) or add base in portions.^[1]

3. Retro-Claisen (Ring Opening):

- If you observe a linear ester/nitrile byproduct, the base is attacking the carbonyl.
- Fix: Switch from nucleophilic bases (ethoxide/hydroxide) to non-nucleophilic bases (KOtBu, LiHMDS) or use the PTC method which keeps the hydroxide in the aqueous phase.^[1]

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